

A Comprehensive Technical Guide to the Safety and Handling of D-Cellobiose-¹³C₁₂

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Compound of Interest

Compound Name: D-Cellobiose-13C12

Cat. No.: B15554640

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth safety protocols, handling procedures, and essential data for D-Cellobiose-¹³C₁₂, a stable isotope-labeled compound crucial for research in metabolic pathways, drug development, and diagnostics. The primary safety principle is that the ¹³C isotopic label does not alter the chemical reactivity or toxicity of the molecule; therefore, safety precautions are identical to those for unlabeled D-Cellobiose.^[1]

Core Safety Principles and Handling

Carbon-13 is a naturally occurring, stable isotope of carbon and is not radioactive.^[1] This inherent stability makes ¹³C-labeled compounds exceptionally safe from a radiological perspective.^[1] The primary safety considerations are dictated by the chemical properties of the parent molecule, D-Cellobiose.

Standard laboratory safety practices are paramount and should be tailored to the specific chemical properties of the substance. Always consult the Safety Data Sheet (SDS) for the unlabeled analogue for detailed information.

General Handling Precautions:

- Work in a well-ventilated area to avoid inhalation of any fine dust.^[2]
- Use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- Minimize dust formation when weighing or transferring the powdered compound.^[1] This can be achieved by working in a fume hood or a balance enclosure.^[1]
- Wash hands thoroughly after handling.^[2]
- Avoid eating, drinking, or smoking in work areas.^[2]

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of D-Cellobiose. This data is applicable to D-Cellobiose-¹³C₁₂ as the isotopic labeling does not significantly alter these properties.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	¹³ C ₁₂ H ₂₂ O ₁₁	^[3]
Molecular Weight	354.208 g/mol	^[3]
Appearance	White Solid	^[3] ^[4]
Melting Point	229 - 230 °C	^[4]
Solubility in Water	111.0 mg/mL at 15 °C	^[4]

Table 2: Toxicological and Hazard Data

Hazard	Information	Reference
Acute Toxicity	Not classified as acutely toxic.	[5]
Skin Corrosion/Irritation	Shall not be classified as corrosive/irritant to skin.	[5]
Serious Eye Damage/Irritation	May cause eye irritation.	[6]
Inhalation	May be harmful if inhaled. May cause respiratory tract irritation.	[6]
Ingestion	May be harmful if swallowed.	[6]
Carcinogenicity	Not classified as a carcinogen.	[6]

Experimental Protocols: Safe Handling Workflow

The following section details a generalized experimental protocol for the safe handling of D-Cellobiose-¹³C₁₂ from receipt to disposal.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[1\]](#) The recommended storage temperature is 15 – 25 °C.[\[7\]](#)

Preparation for Use:

- Before opening the container, ensure you are in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE: safety glasses, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.[\[8\]](#)
- To minimize dust, avoid shaking the container.

Weighing and Transfer:

- Weigh the required amount of D-Cellobiose- $^{13}\text{C}_{12}$ in a balance enclosure or a fume hood to control dust.
- Use a clean spatula for transferring the solid.
- Close the container tightly immediately after use.

Dissolution:

- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- If the solvent is volatile, perform this step in a fume hood.

Accidental Spills:

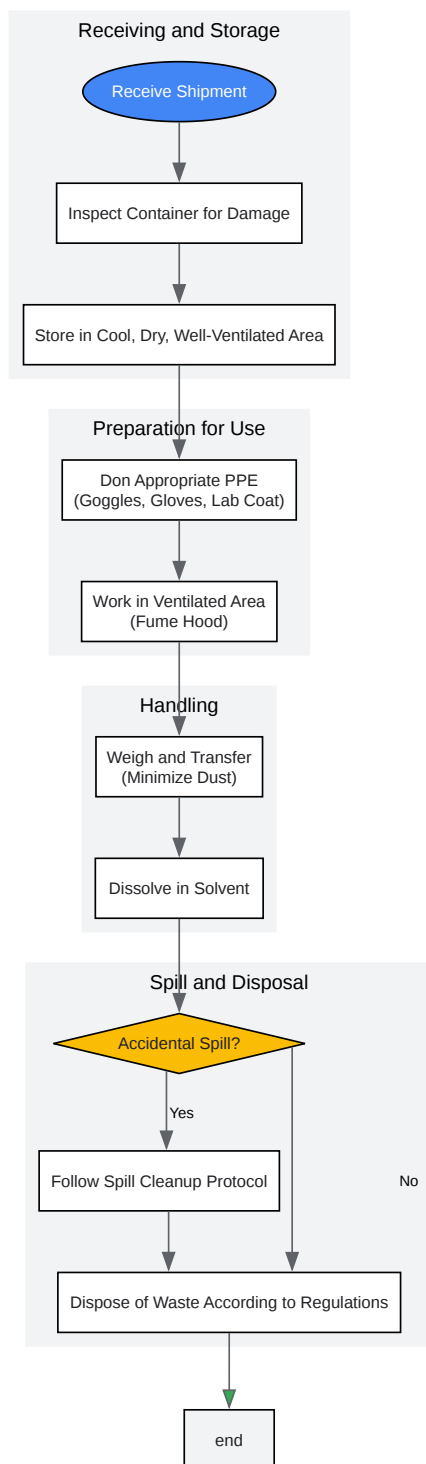
- In case of a spill, avoid breathing the dust.
- Wear appropriate PPE for cleanup.
- Sweep up the solid material carefully and place it in a suitable, closed container for disposal.
[\[8\]](#)
- Ventilate the area of the spill.

Disposal:

- Dispose of waste D-Cellobiose- $^{13}\text{C}_{12}$ and any contaminated materials according to local, state, and federal regulations.
- Do not let the product enter drains.[\[8\]](#)

Visualized Workflow for Safe Handling

The following diagram illustrates the key decision points and safety measures in the handling workflow for D-Cellobiose- $^{13}\text{C}_{12}$.

Safe Handling Workflow for D-Cellobiose- $^{13}\text{C}_{12}$ [Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of D-Cellobiose- $^{13}\text{C}_{12}$.

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